

7-Nitro-1,2,3,4-tetrahydroisoquinoline chemical structure and numbering

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 7-Nitro-1,2,3,4-tetrahydroisoquinoline

Cat. No.: B1312399

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An In-depth Technical Guide to 7-Nitro-1,2,3,4-tetrahydroisoquinoline

This technical guide provides a comprehensive overview of the chemical structure, numbering, and available data on **7-Nitro-1,2,3,4-tetrahydroisoquinoline** for researchers, scientists, and professionals in drug development.

Chemical Structure and Numbering

7-Nitro-1,2,3,4-tetrahydroisoquinoline is a derivative of the heterocyclic compound 1,2,3,4-tetrahydroisoquinoline, featuring a nitro group (-NO₂) substituted on the benzene ring. The standard IUPAC numbering system for the isoquinoline ring is applied, starting from the carbon adjacent to the nitrogen in the aromatic ring and proceeding around the fused ring system. The "tetrahydro" designation indicates the saturation of the pyridine ring.

The chemical structure and numbering are as follows:

Caption: Chemical structure and IUPAC numbering of **7-Nitro-1,2,3,4-tetrahydroisoquinoline**.

Physicochemical and Spectral Data

While detailed experimental data for **7-Nitro-1,2,3,4-tetrahydroisoquinoline** is not extensively published, some key properties have been reported or can be predicted. Commercial suppliers

like ChemicalBook list the availability of spectral data including ^1H NMR, IR, and Mass Spectrometry, though the raw data is not publicly available.[\[1\]](#)

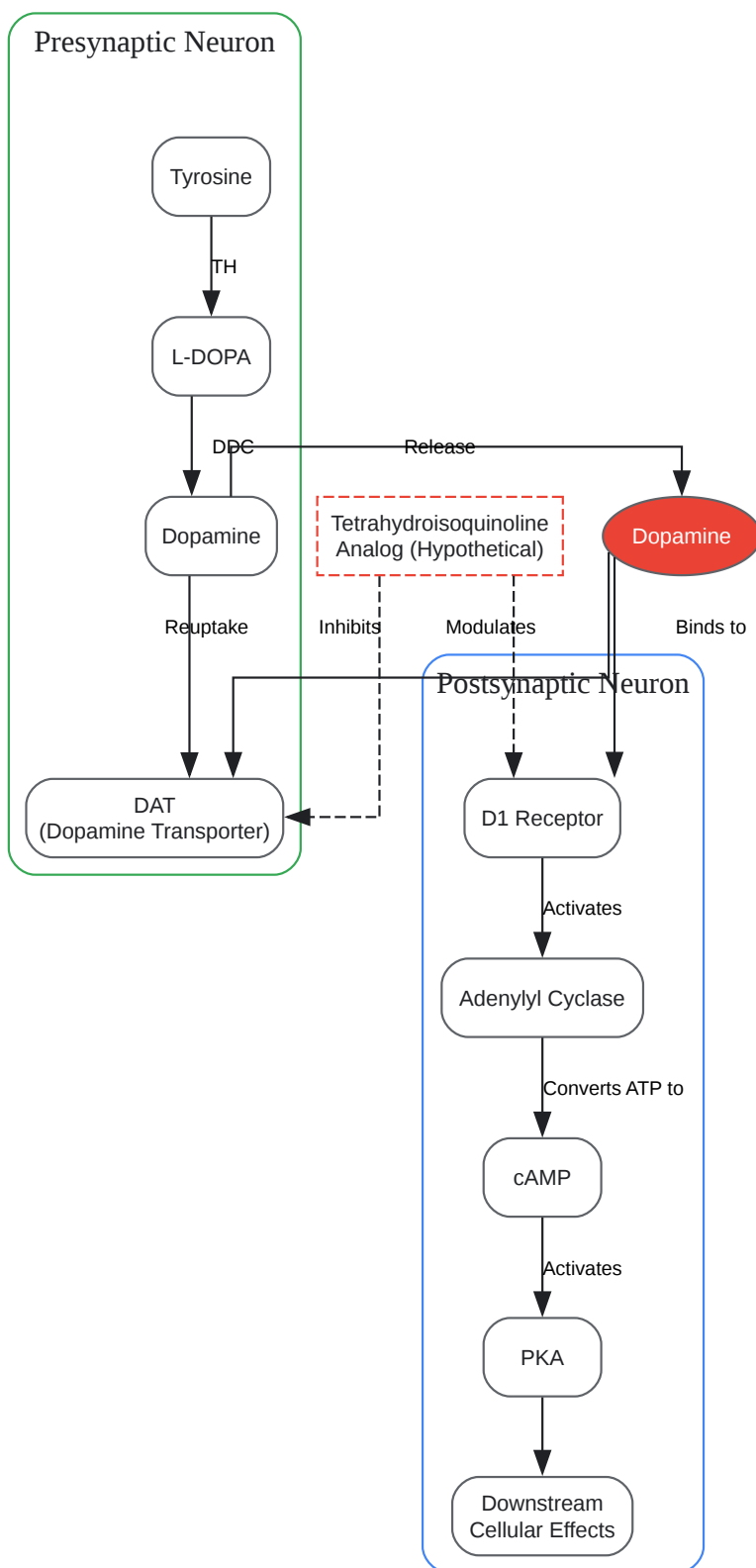
Property	Value	Source
Molecular Formula	$\text{C}_9\text{H}_{10}\text{N}_2\text{O}_2$	[2]
Molecular Weight	178.19 g/mol	[2]
IUPAC Name	7-nitro-1,2,3,4-tetrahydroisoquinoline	[3]
CAS Number	42923-79-5	[4]
Appearance	Solid	Inferred
SMILES	<chem>C1NCC2=CC(=C(C=C2)C1)-[O-]</chem> INVALID-LINK--[O-]	[3]

Experimental Protocols

A detailed, step-by-step experimental protocol for the synthesis of **7-Nitro-1,2,3,4-tetrahydroisoquinoline** is not readily available in peer-reviewed literature. However, a general synthetic approach involves the direct nitration of the parent compound, 1,2,3,4-tetrahydroisoquinoline. The following is a generalized protocol based on standard nitration procedures for aromatic compounds.

General Synthesis Workflow: Nitration of 1,2,3,4-tetrahydroisoquinoline





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References

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- To cite this document: BenchChem. [7-Nitro-1,2,3,4-tetrahydroisoquinoline chemical structure and numbering]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1312399#7-nitro-1-2-3-4-tetrahydroisoquinoline-chemical-structure-and-numbering]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com